

An In-depth Technical Guide to 1-Isocyanocyclohexene: Synthesis, Applications, and Experimental Protocols

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Compound of Interest

Compound Name: **1-Isocyanocyclohexene**

Cat. No.: **B074982**

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Core Concepts: IUPAC Name and CAS Number

IUPAC Name: **1-isocyanocyclohexene**[\[1\]](#) CAS Number: 1121-57-9[\[1\]](#)

Introduction

1-Isocyanocyclohexene is a versatile reagent in organic synthesis, primarily recognized for its role as a "convertible isocyanide" in multicomponent reactions (MCRs), most notably the Ugi four-component condensation (U-4CC).[\[2\]](#)[\[3\]](#) Its unique property lies in the ability of the resulting Ugi product, a cyclohexenamide, to undergo post-condensation modifications, allowing for the facile synthesis of a diverse array of chemical entities from a single initial product. This attribute makes **1-isocyanocyclohexene** a powerful tool in the construction of compound libraries for drug discovery and development.[\[2\]](#)[\[3\]](#)

Physicochemical and Safety Data

A summary of the key physicochemical properties and safety information for **1-isocyanocyclohexene** is provided below.

| Property | Value | Reference |
|--------------------------|---|---------------------|
| Molecular Formula | C ₇ H ₉ N | [1] |
| Molecular Weight | 107.15 g/mol | [1] |
| Boiling Point | 56-59 °C at 12 Torr | [4] |
| Hazard Statements | <p>Flammable liquid and vapor. Harmful if swallowed or in contact with skin. Causes skin irritation. May cause an allergic skin reaction. Causes serious eye irritation. Fatal if inhaled. May cause allergy or asthma symptoms or breathing difficulties if inhaled. May cause respiratory irritation.</p> | |
| Precautionary Statements | <p>Keep away from heat, sparks, open flames, and hot surfaces. Avoid breathing fumes, mist, vapors, or spray. Wear protective gloves, protective clothing, eye protection, and face protection. In case of inadequate ventilation wear respiratory protection.</p> | |

Synthesis of 1-Isocyanocyclohexene

The synthesis of **1-isocyanocyclohexene** can be achieved through the dehydration of N-(cyclohex-1-en-1-yl)formamide. A general experimental protocol is outlined below.

Experimental Protocol: Synthesis of 1-Isocyanocyclohexene

Materials:

- N-(cyclohex-1-en-1-yl)formamide
- Triphosgene
- Diisopropylethylamine (DIPEA) or Triethylamine (TEA)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask, dropping funnel, magnetic stirrer, ice bath, rotary evaporator, and standard glassware for extraction and distillation.

Procedure:

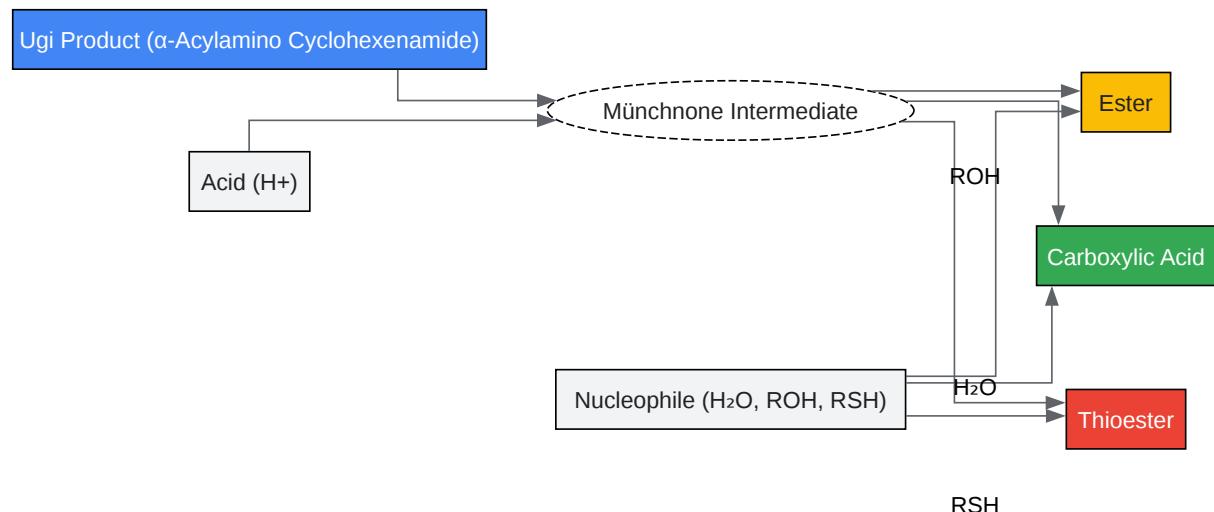
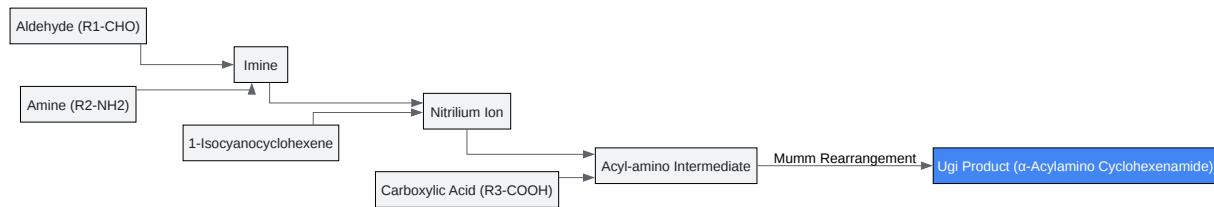
- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve N-(cyclohex-1-en-1-yl)formamide in anhydrous dichloromethane. Cool the solution to 0 °C in an ice bath.
- **Addition of Base:** Add diisopropylethylamine or triethylamine to the solution.
- **Addition of Dehydrating Agent:** Prepare a solution of triphosgene in anhydrous dichloromethane and add it dropwise to the cooled reaction mixture via the dropping funnel over a period of 30-60 minutes. Maintain the temperature at 0 °C during the addition.
- **Reaction Monitoring:** After the addition is complete, allow the reaction to warm to room temperature and stir for an additional 1-2 hours. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, cool the reaction mixture again to 0 °C and quench by the slow addition of saturated aqueous sodium bicarbonate solution. Separate the organic layer, and extract the aqueous layer with dichloromethane.

- Purification: Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate or sodium sulfate. Filter the solution and concentrate the solvent under reduced pressure using a rotary evaporator. The crude product is then purified by vacuum distillation to yield **1-isocyanocyclohexene** as a colorless liquid.

Application in Ugi Four-Component Condensation

The primary application of **1-isocyanocyclohexene** is as a convertible isocyanide in the Ugi four-component condensation. This reaction allows for the one-pot synthesis of α -acylamino amides from an aldehyde, an amine, a carboxylic acid, and an isocyanide.

Signaling Pathway: Ugi Four-Component Condensation



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